

A Technical Guide to Reactive Black 8 (C.I. 18207)

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Compound of Interest

Compound Name: *Reactive Black 8*

Cat. No.: *B1172430*

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This technical guide provides a comprehensive overview of **Reactive Black 8**, a significant member of the metal-complex reactive azo dye class. It details the chemical structure, physicochemical properties, toxicological information, and detailed experimental protocols for its synthesis and application. The document is intended to serve as a core reference for professionals requiring in-depth knowledge of this compound for research, development, and safety assessment purposes.

Chemical Structure and Identification

Reactive Black 8 is a complex organometallic dye. Its structure is characterized by a single azo group ($-N=N-$) linking two aromatic moieties, which are then complexed with a chromium ion.^{[1][2]} This core chromophore is attached to a reactive group, a monochlorotriazine ring, which enables the dye to form covalent bonds with substrate fibers.

The manufacturing process involves the diazotization of 2-Amino-4-nitrophenol, which is then coupled with 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid (a derivative of H-acid).^[3] This intermediate undergoes chromium complexation. The resulting metal-complex dye is then condensed with 2,4,6-Trichloro-1,3,5-triazine, and subsequently with ammonia, to form the final product.^[3]

Table 1: Chemical Identifiers for **Reactive Black 8**

| Identifier | Value |
|-------------------|--|
| Common Name | Reactive Black 8 |
| C.I. Name | C.I. Reactive Black 8, C.I. 18207[3][4] |
| Synonyms | Reactive Black K-BR, Black HN, Ostazin Black H-N[4][5] |
| CAS Number | 12225-26-2[1][2][6] |
| Molecular Formula | C ₁₉ H ₁₁ ClN ₈ Na ₂ O ₁₀ S ₂ [1][6] |

| Molecular Weight | 656.90 g/mol [6] |

Physicochemical Properties

Reactive Black 8 is a black powder used primarily for dyeing cellulosic and protein fibers such as cotton, viscose, silk, and wool.[2][7] Its properties are summarized below.

Table 2: Physicochemical Properties of **Reactive Black 8**

| Property | Value |
|------------------|--|
| Appearance | Black powder, sometimes described as blue ash. [2][7] |
| Solubility | Soluble in water. Reported values include 10 g/L at 50°C and 250 g/L.[8][9][10] |
| Behavior in Acid | In concentrated sulfuric acid, it appears purple; this color persists upon dilution.[2][7] In concentrated nitric acid, it is dark purple, turning to navy upon dilution.[2][11] |
| Aqueous Solution | Forms a blue-black solution in water. The color remains black upon addition of 1 M sodium hydroxide.[2][7] |

| Spectral Properties | Specific λ_{max} data for **Reactive Black 8** is not readily available. However, a related diazo dye, Reactive Black 5 (Remazol Black B), exhibits a maximum absorption (λ_{max}) at approximately 597 nm.[\[12\]](#)[\[13\]](#) |

Toxicological and Safety Information

While comprehensive toxicological data such as LD50 values are not listed in available safety data sheets, **Reactive Black 8** is handled with standard precautions for industrial chemicals.[\[14\]](#) It is considered harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[\[14\]](#)

Table 3: Safety and Toxicological Profile of **Reactive Black 8**

| Parameter | Information |
|--------------------------|---|
| Potential Health Effects | Ingestion: Harmful; may cause gastrointestinal irritation. [14] Inhalation: May cause respiratory tract irritation. [14] Skin Contact: May cause skin irritation in sensitive individuals. [14] Eye Contact: Dust may cause irritation and inflammation. [14] |
| Carcinogenicity | Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA. [14] |
| Mutagenicity | Mutagenicity data has been reported. [14] |
| Chemical Stability | Stable under normal temperatures and pressures. [14] |
| Incompatibilities | Strong oxidizing agents, strong reducing agents. [14] |

| Hazardous Decomposition | May produce irritating and toxic fumes and gases (such as carbon oxides, nitrogen oxides, sulfur oxides, hydrogen chloride) upon combustion.[\[14\]](#) |

Experimental Protocols

Synthesis of Reactive Black 8

The synthesis of **Reactive Black 8** is a multi-step process involving diazotization, azo coupling, metal complexation, and condensation reactions. A patented method provides a basis for its production and purification.^{[7][11]}

Methodology:

- Preparation of Dye Intermediate:
 - A chromophore is first synthesized by diazotizing 2-amino-4-nitrophenol and coupling it with an H-acid derivative (4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid).
 - This azo compound is then complexed with a chromium salt (e.g., chromium sulfate) to form a metal-complex intermediate.^{[3][9]}
- Formation of the Reactive Dye:
 - The dye intermediate is condensed with a tri-functional linking molecule, 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride).
 - Ammonium hydroxide is then added to the solution. This substitutes a second chlorine atom on the triazine ring, resulting in a dye synthesis solution containing **Reactive Black 8**.^{[7][11]}
- Purification by Salting Out:
 - To precipitate the dye, a salt such as sodium chloride (NaCl) or potassium chloride (KCl) is added to the synthesis solution to a concentration of 10-15% by weight.^{[7][11]}
 - The mixture is stirred at approximately 25°C for several hours to facilitate the crystallization of the dye.^[7]
- Filtration and Drying:
 - The precipitated solid, **Reactive Black 8**, is separated from the solution via filtration.
 - The collected solid is then dried to yield the final powdered dye.^[9]

Application in Textile Dyeing (Exhaust Method for Cotton)

Reactive dyes are applied to cellulosic fibers in an aqueous bath. The process involves three key stages: exhaustion of the dye onto the fiber, fixation via covalent bonding under alkaline conditions, and a final wash-off to remove unfixed dye.[8]

Materials and Reagents:

- Cotton fabric (pre-washed)
- **Reactive Black 8** dye
- Sodium chloride (NaCl) or Glauber's salt (Na_2SO_4)
- Sodium carbonate (Soda Ash, Na_2CO_3)
- Acetic Acid
- Neutral detergent

Protocol:

- Dye Bath Preparation: Prepare a dye bath with water at 30-40°C. The liquor ratio (ratio of the weight of the goods to the volume of the bath) is typically 1:10.[2]
- Exhaustion:
 - Add a sequestering agent and an anti-creasing agent to the bath if necessary.[2]
 - Add the required amount of salt (e.g., 60-80 g/L for a deep shade) and stir to dissolve.[2]
 - Introduce the pre-wetted cotton fabric.
 - Add the pre-dissolved **Reactive Black 8** dye.
 - Agitate the bath for 20-30 minutes to allow the dye to adsorb onto the fiber surface (exhaustion).[2]

- Fixation:
 - Add the required amount of soda ash (e.g., 20 g/L) to the dye bath to raise the pH to approximately 10.8-11.[2] This catalyzes the reaction between the dye and the fiber.
 - For hot-brand reactive dyes like many black variants, raise the temperature to 60-80°C.[15]
 - Continue agitation for 45-60 minutes to ensure complete fixation of the dye.[2]
- Wash-off:
 - Drain the dye bath. Rinse the fabric with cold water.
 - Neutralize the fabric with a dilute acetic acid solution.[2]
 - Wash the fabric with a neutral detergent in hot water (near boiling) for 10-15 minutes to remove any unfixed, hydrolyzed dye.[15]
 - Rinse thoroughly with hot and then cold water until the water runs clear.

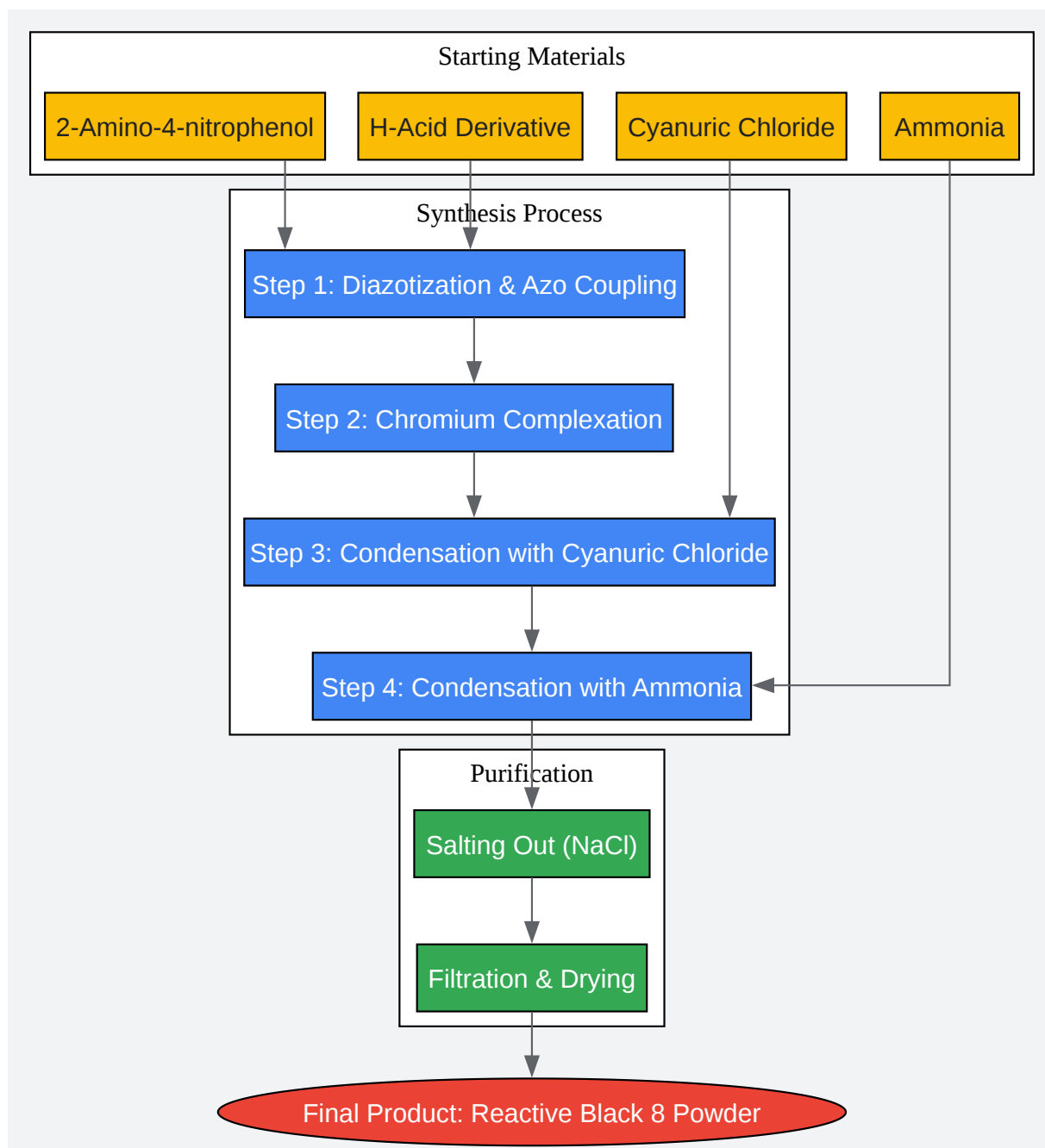
Mechanism of Action on Cellulosic Fibers

The efficacy of **Reactive Black 8** stems from its ability to form a strong, covalent bond with the hydroxyl (-OH) groups of cellulose in fibers like cotton.[1][16]

- Activation: The process is conducted under alkaline conditions (pH ~11), typically achieved by adding soda ash.[8] The alkali deprotonates the hydroxyl groups on the cellulose polymer, forming highly nucleophilic cellulosate anions (Cell-O⁻).[16]
- Nucleophilic Substitution: The cellulosate anion attacks the electron-deficient carbon atom of the dye's monochlorotriazine ring. This results in a nucleophilic substitution reaction where the chlorine atom (a good leaving group) is displaced, forming a stable ether linkage (Cell-O-Dye).[6][16]
- Competing Reaction (Hydrolysis): A significant side reaction is the hydrolysis of the dye. Hydroxide ions (OH⁻) present in the alkaline bath can also attack the reactive group,

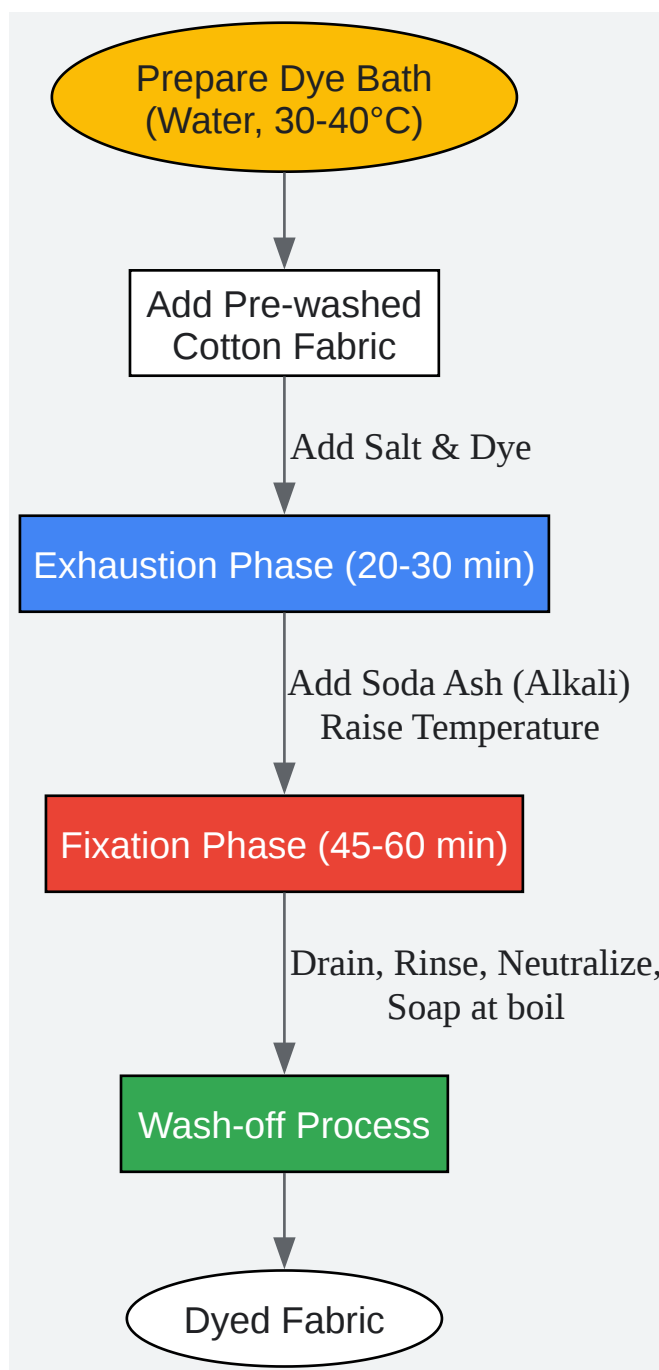
replacing the chlorine atom. This hydrolyzed dye is no longer capable of bonding with the fiber and must be washed off after dyeing to ensure good wash fastness.[2]

Visualizations



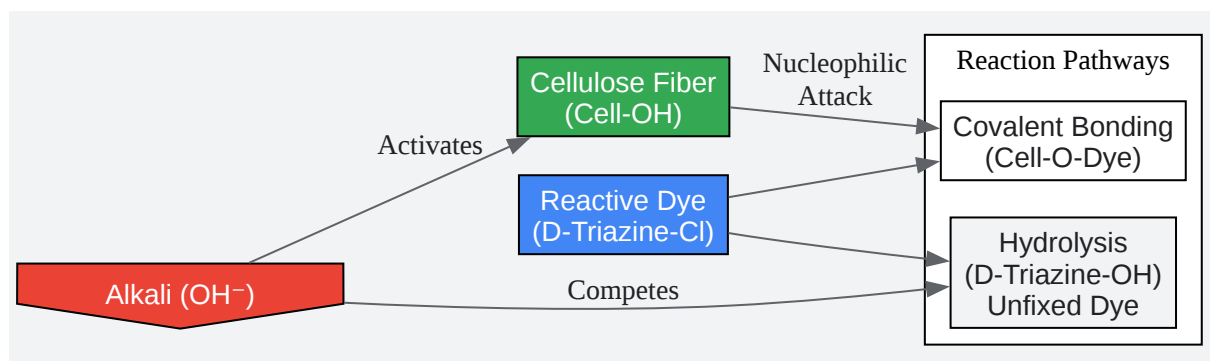
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Caption: General workflow for the synthesis of **Reactive Black 8**.



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Caption: Experimental workflow for dyeing cotton with **Reactive Black 8**.



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Caption: Mechanism of covalent bonding vs. hydrolysis for reactive dyes.

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